

Proper Disposal Procedures: 5-Formyl-2-hydroxybenzamide

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Compound of Interest

Compound Name: 5-Formyl-2-hydroxybenzamide

CAS No.: 76143-20-9

Cat. No.: B2366987

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Executive Summary

5-Formyl-2-hydroxybenzamide (CAS: 76143-20-9), often utilized as a pharmaceutical impurity standard (e.g., for Formoterol or Labetalol), presents specific disposal challenges due to its polymunctional nature (aldehyde, phenol, and amide groups).

The Core Directive: Do not treat this simply as "generic organic waste." Its aldehyde moiety poses a latent reactivity risk if commingled with strong oxidizers, while its phenolic proton requires segregation from strong bases to prevent exothermic deprotonation in waste containers.

Chemical Profile & Disposal Risk Assessment

To dispose of a chemical safely, you must understand its reactive potential in a waste drum. This table translates physical properties into disposal logic.

Property	Data	Disposal Implication (The "Why")
CAS Number	76143-20-9	Use this identifier for all waste tagging (Labeling "Salicylamide derivative" is insufficient).
Physical State	Solid (Powder)	Primary Stream: Solid Hazardous Waste. Do not dissolve in solvent solely for disposal purposes.
Functional Groups	1. Formyl (-CHO) 2. Phenolic (-OH) 3. Amide (-CONH ₂)	1. Oxidizer Incompatibility: Aldehydes are easily oxidized. NEVER mix with nitric acid or perchlorates. 2. pH Sensitivity: Phenols are weak acids. Mixing with high-molarity bases (NaOH) causes heat generation.
GHS Hazards	H315, H319, H335	Irritant. Dust control is critical during transfer to waste containers to prevent respiratory exposure.
Water Solubility	Low/Moderate	Do not attempt drain disposal. It will precipitate and clog plumbing, violating EPA prohibitions on insoluble discharge.

Critical Segregation Strategy

Trustworthiness in safety comes from preventing "Silent Reactions"—reactions that occur inside a closed waste container hours after disposal.

The Incompatibility Matrix

You must segregate **5-Formyl-2-hydroxybenzamide** from the following streams:

- Oxidizing Acids (Nitric, Chromic): The formyl group at position 5 is a reducing agent. Contact with oxidizers can trigger rapid oxidation, evolving heat and potentially pressurizing the vessel.
- Reactive Amines: Aldehydes react with primary amines to form Schiff bases (imines) and water. While not explosive, this reaction releases heat and can turn liquid waste into a gummy solid, rendering the container unpumpable for the waste vendor.
- Strong Bases: The phenolic hydroxyl at position 2 is acidic. Commingling with concentrated base waste (e.g., old KOH baths) will result in immediate neutralization and heat evolution.

Step-by-Step Disposal Protocol

Scenario A: Disposing of Pure Solid (Neat Substance)

Applicable for: Expired reference standards, degraded solids, or excess weighing powder.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.
- Transfer:
 - Place the original vial inside the waste jar if the quantity is small (<5g).
 - If loose powder, transfer using a disposable spatula inside a fume hood. Do not generate dust.^{[1][2]}
- Labeling:
 - Must include: Full chemical name (**5-Formyl-2-hydroxybenzamide**).
 - Hazard Checkbox: Mark "Toxic" and "Irritant."
 - Constituents: If the vial is included, list "Glass" and "Trace Chemical."
- Storage: Screw the lid down tight. Store in the Solid Waste satellite accumulation area, away from oxidizers.

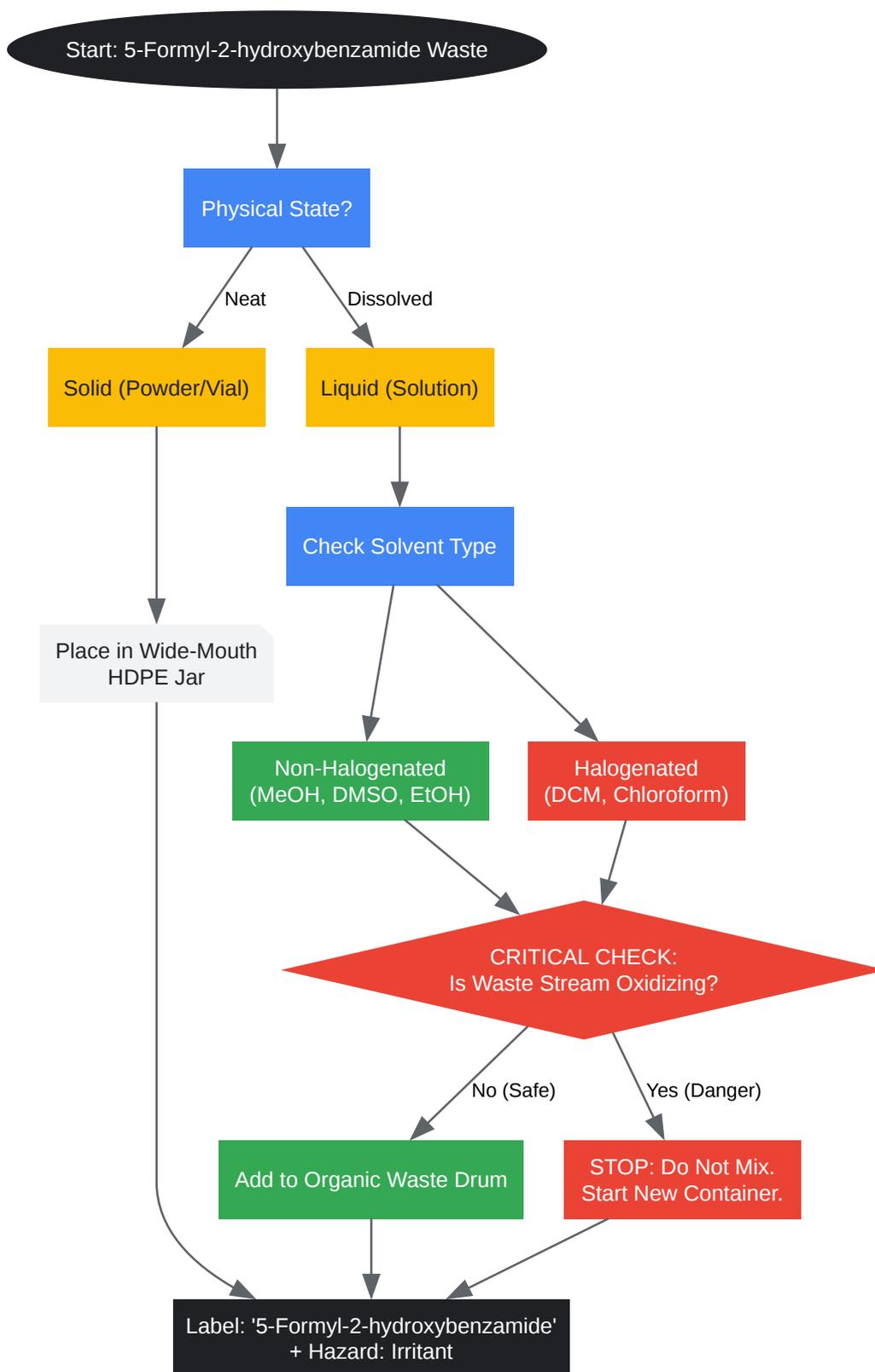
Scenario B: Disposing of Solvated Waste (HPLC/Stock Solutions)

Applicable for: Solutions in DMSO, Methanol, or Acetonitrile.

- Solvent Compatibility Check: Ensure the carrier solvent (e.g., DMSO) is compatible with the waste drum.
- The "Blue Drum" Rule:
 - Pour into the Non-Halogenated Organic Solvent stream (assuming dissolved in MeOH/DMSO).
 - CRITICAL EXCEPTION: If the solution contains acidic modifiers (e.g., TFA from HPLC mobile phase), ensure the waste drum is not designated for basic organic waste.
- Rinsing: Triple-rinse the original container with a compatible solvent (e.g., acetone) and add the rinsate to the liquid waste container. Deface the label on the empty original container and discard it in standard glass trash (unless P-listed, which this is not).

Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision-making process for segregating this specific compound to ensure compliance and safety.



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Figure 1: Decision matrix for segregating **5-Formyl-2-hydroxybenzamide** waste based on physical state and chemical compatibility.

Emergency Contingencies: Spill Management

In the event of a benchtop spill of the solid powder:

- PPE Upgrade: Immediately wear nitrile gloves (double gloving recommended) and an N95 mask or respirator if dust is airborne.
- Dry Cleanup (Preferred): Do not wet the powder initially. Use a brush and dustpan dedicated to hazardous waste to sweep up the bulk solid.
- Wet Wipe: Once the bulk is removed, wipe the surface with a paper towel dampened with ethanol or isopropanol (water is less effective due to limited solubility).
- Disposal: Place the solid waste and the contaminated paper towels into a clear plastic bag, seal it, label it as "Hazardous Waste Debris: **5-Formyl-2-hydroxybenzamide**," and place it in the solid waste bin.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 126233, **5-Formyl-2-hydroxybenzamide**. Retrieved from [[Link](#)]
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